

Application Notes and Protocols: N-methyl Leukotriene C4

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N-methyl Leukotriene C4*

Cat. No.: *B10752222*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-methyl Leukotriene C4 (N-methyl LTC4) is a synthetic and metabolically stable analog of Leukotriene C4 (LTC4).[1][2] LTC4 is a potent inflammatory mediator, belonging to the cysteinyl leukotriene family, which is involved in the pathophysiology of asthma and other allergic and hypersensitivity reactions.[2][3] Unlike its endogenous counterpart, N-methyl LTC4 is resistant to metabolism into Leukotriene D4 (LTD4) and Leukotriene E4 (LTE4), making it a valuable tool for studying the specific roles of the cysteinyl leukotriene receptors.[1][2] N-methyl LTC4 acts as a potent and selective agonist for the Cysteinyl Leukotriene Receptor 2 (CysLT2R), with significantly lower affinity for the CysLT1 receptor.[1][2][3] This selectivity allows for the specific investigation of CysLT2R-mediated signaling and its physiological consequences.

These application notes provide detailed guidelines for the proper storage, handling, and use of N-methyl LTC4 in common experimental settings.

Physicochemical and Storage Data

Proper storage and handling are critical to maintain the integrity and activity of **N-methyl Leukotriene C4**. The following tables summarize the key physicochemical properties and recommended storage conditions.

Table 1: Physicochemical Properties of **N-methyl Leukotriene C4**

Property	Value	Reference
CAS Number	131391-65-6	[1][4]
Molecular Formula	C ₃₁ H ₄₉ N ₃ O ₉ S	[1][4]
Molecular Weight	639.8 g/mol	[1][4]
Purity	≥97%	[1]
Formulation	Typically supplied as a solution in ethanol	[1][2]
λ _{max}	282 nm	[1][2]

Table 2: Recommended Storage and Stability

Condition	Recommendation	Reference
Storage Temperature		
As Supplied (in Ethanol)	-80°C	[1]
In Solvent	-80°C for up to 1 year	[5]
Powder Form	-20°C for up to 3 years	[5]
Shipping	Shipped on dry ice	[1]
Stability	≥ 1 year at -80°C	[1]

Table 3: Solubility Data

Solvent	Solubility	Reference
Dimethylformamide (DMF)	50 mg/mL	[1][2]
Dimethyl sulfoxide (DMSO)	50 mg/mL	[1][2]
Ethanol	1 mg/mL	[1][2]
Ethanol:H ₂ O (95:5)	2 mg/mL	[1][2]
PBS (pH 7.2)	100 µg/mL	[1][2]

Safety and Handling Precautions

N-methyl Leukotriene C4 should be handled with care in a laboratory setting.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including gloves, a lab coat, and eye protection.[6]
- Ventilation: Handle in a well-ventilated area or a chemical fume hood.[6]
- Fire Hazard: The compound is often supplied in ethanol, which is a highly flammable liquid. Keep away from heat, sparks, and open flames.[6]
- First Aid:
 - In case of eye contact: Rinse cautiously with water for several minutes.[6]
 - In case of skin contact: Remove contaminated clothing and rinse skin with water.[6]
 - If inhaled: Move to fresh air.
 - If ingested: Wash out mouth with water. Do not induce vomiting.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Experimental Protocols

Protocol 1: Preparation of N-methyl Leukotriene C4 Stock and Working Solutions

This protocol describes the preparation of stock and working solutions of N-methyl LTC₄ from a solution in ethanol.

Materials:

- **N-methyl Leukotriene C4** in ethanol
- Anhydrous ethanol
- Dimethyl sulfoxide (DMSO)
- Phosphate-buffered saline (PBS), pH 7.2
- Sterile, amber, or foil-wrapped microcentrifuge tubes
- Calibrated pipettes

Procedure:

- **Equilibration:** Before opening, allow the vial of N-methyl LTC₄ to warm to room temperature for at least 15-20 minutes to prevent condensation.
- **Solvent Evaporation (Optional):** If a solvent other than ethanol is required for the stock solution, the supplied ethanol can be evaporated under a gentle stream of nitrogen.
- **Preparation of Stock Solution:**
 - **Ethanol Stock:** The product is often supplied in ethanol. If a different concentration is needed, dilute with anhydrous ethanol.
 - **DMSO/DMF Stock:** After evaporating the ethanol, add the desired volume of DMSO or DMF to the vial to achieve a high concentration stock solution (e.g., 10 mg/mL). Mix thoroughly by vortexing.

- Storage of Stock Solution: Store the stock solution in tightly sealed, light-protected (amber or foil-wrapped) vials at -80°C.
- Preparation of Working Solutions:
 - On the day of the experiment, thaw the stock solution at room temperature.
 - Prepare serial dilutions of the stock solution in the appropriate assay buffer (e.g., PBS or cell culture medium).
 - Note: Due to the limited solubility in aqueous solutions, ensure that the final concentration of the organic solvent (e.g., DMSO) in the assay is low (typically <0.1%) to avoid solvent effects on the cells or assay.

Protocol 2: In Vitro CysLT2 Receptor Activation Assay (Calcium Mobilization)

This protocol provides a general method for assessing CysLT2 receptor activation by measuring intracellular calcium mobilization in a cell line expressing the receptor.

Materials:

- HEK293 cells stably expressing human CysLT2R (or other suitable cell line)
- Cell culture medium (e.g., DMEM with 10% FBS)
- Fura-2 AM or other calcium-sensitive fluorescent dye
- Hanks' Balanced Salt Solution (HBSS) or other suitable assay buffer
- **N-methyl Leukotriene C4** working solutions
- Fluorescence plate reader or microscope capable of measuring intracellular calcium concentrations

Procedure:

- Cell Culture: Culture the CysLT2R-expressing cells in appropriate medium until they reach 80-90% confluency.
- Cell Plating: Seed the cells into a 96-well black, clear-bottom plate at a suitable density and allow them to adhere overnight.
- Dye Loading:
 - Prepare a loading solution of Fura-2 AM in HBSS.
 - Wash the cells once with HBSS.
 - Add the Fura-2 AM loading solution to each well and incubate for 30-60 minutes at 37°C in the dark.
- Cell Washing: Wash the cells twice with HBSS to remove extracellular dye.
- Baseline Measurement: Measure the baseline fluorescence for a short period before adding the agonist.
- Agonist Addition: Add varying concentrations of N-methyl LTC4 working solutions to the wells.
- Signal Detection: Immediately begin measuring the fluorescence signal over time. An increase in the fluorescence ratio (e.g., 340/380 nm for Fura-2) indicates an increase in intracellular calcium.
- Data Analysis:
 - Calculate the change in fluorescence from baseline for each concentration.
 - Plot the dose-response curve and determine the EC₅₀ value for N-methyl LTC4.

Protocol 3: In Vivo Vascular Permeability (Miles) Assay

This protocol describes a method to assess the ability of N-methyl LTC4 to induce vascular leakage in a mouse model.

Materials:

- 8-12 week old mice
- **N-methyl Leukotriene C4** working solutions in sterile saline
- Evans Blue dye solution (0.5% in sterile PBS)
- Anesthetic (e.g., isoflurane)
- Formamide
- Spectrophotometer

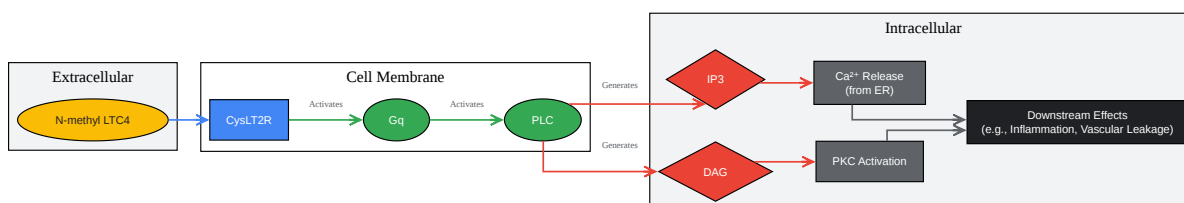
Procedure:

- Animal Preparation: Anesthetize the mice.
- Evans Blue Injection: Inject 200 μ L of 0.5% Evans Blue solution intravenously via the tail vein.^[7]
- N-methyl LTC₄ Administration: After a short circulation time for the dye (e.g., 10 minutes), inject different doses of N-methyl LTC₄ (e.g., intradermally into the shaved back skin or intravenously). A vehicle control (saline) should also be injected.
- Incubation: Allow the N-methyl LTC₄ to take effect for a defined period (e.g., 30 minutes).
- Euthanasia and Tissue Collection: Euthanize the mice and collect the tissues of interest (e.g., skin from the injection site, lungs).
- Dye Extraction:
 - Weigh the tissue samples.
 - Incubate the tissue in formamide overnight at 55-60°C to extract the Evans Blue dye.
- Quantification:
 - Centrifuge the formamide extracts to pellet any tissue debris.

- Measure the absorbance of the supernatant at 620 nm.[7]
- Data Analysis:
 - Calculate the amount of Evans Blue per gram of tissue.
 - Compare the dye extravasation in the N-methyl LTC₄-treated groups to the vehicle control group to determine the extent of vascular leakage.

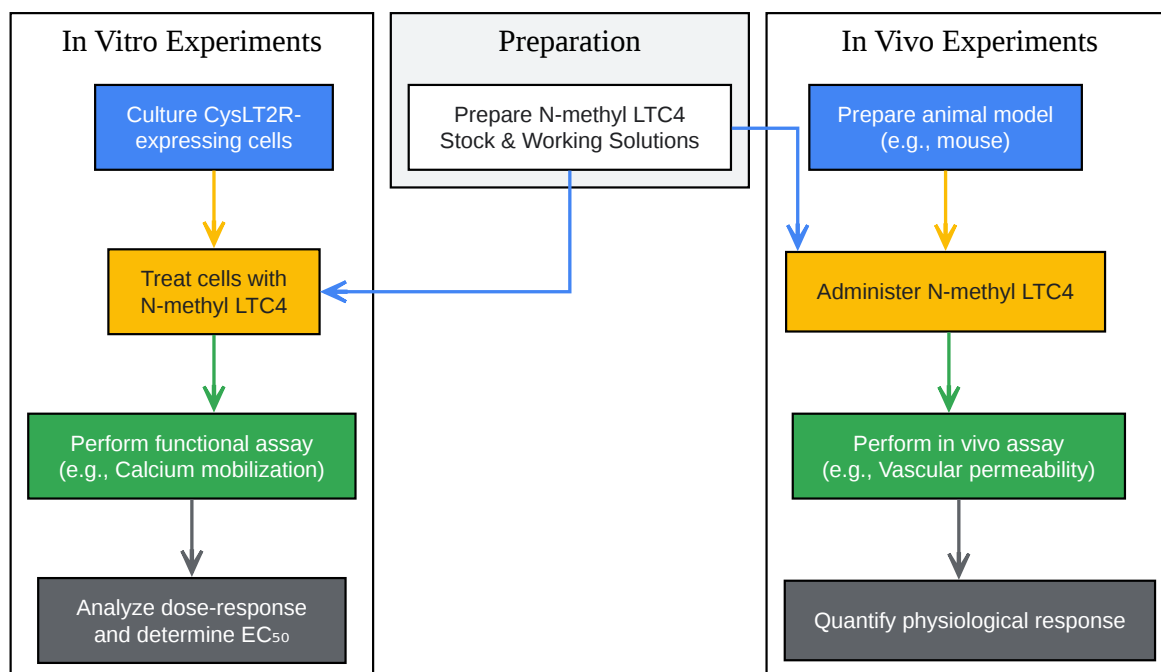
Signaling Pathways and Workflows

The following diagrams illustrate the CysLT₂R signaling pathway and a typical experimental workflow for studying N-methyl LTC₄.



[Click to download full resolution via product page](#)

Caption: CysLT₂R Signaling Pathway.



[Click to download full resolution via product page](#)

Caption: Experimental Workflow.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The CysLT2R receptor mediates leukotriene C4-driven acute and chronic itch - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [caymanchem.com](https://www.caymanchem.com/) [[caymanchem.com](https://www.caymanchem.com/)]
- 3. N-methyl Leukotriene C4 | TargetMol [[targetmol.com](https://www.targetmol.com/)]
- 4. [scbt.com](https://www.scbt.com/) [[scbt.com](https://www.scbt.com/)]

- [5. jboycelab.com \[jboycelab.com\]](http://jboycelab.com)
- [6. CysLT2 receptors interact with CysLT1 receptors and down-modulate cysteinyl leukotriene–dependent mitogenic responses of mast cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. An in vivo Assay to Test Blood Vessel Permeability - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols: N-methyl Leukotriene C4]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10752222/docs#application-notes-and-protocols-n-methyl-leukotriene-c4\]](https://www.benchchem.com/product/b10752222/docs#application-notes-and-protocols-n-methyl-leukotriene-c4)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

